

DAPT Solubility in DMSO: A Technical Support Guide

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Compound of Interest

Compound Name: *Dapt*
Cat. No.: *B10861383*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering solubility issues with DAPT (a γ -secretase inhibitor) in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the maximum recommended concentration for a DAPT stock solution in DMSO?

A1: DAPT is soluble in DMSO up to 100 mM.^{[1][2]} However, for most cell culture applications, preparing a 10 mM stock solution is common and effective.^[2] Some suppliers report solubility as high as 198.86 mM (86 mg/mL).^{[3][4]} It is crucial to use fresh, high-purity DMSO, as moisture can reduce solubility.^[3]

Q2: My DAPT is not dissolving completely in DMSO, or I see crystals. What should I do?

A2: If you observe incomplete dissolution or crystal formation, gently warm the solution to 37°C for 3-5 minutes and agitate or vortex until the solid is fully dissolved.^{[1][2]} Using ultrasonic treatment can also aid in dissolution.^{[5][6]} Ensure that your stock concentration is not too high for your experimental needs.

Q3: Why does my DAPT precipitate when I add it to my aqueous cell culture medium?

A3: DAPT has low solubility in aqueous media.[7] Precipitation upon dilution of a DMSO stock into aqueous solutions is a common issue.[8] To mitigate this, pre-warm the cell culture medium to 37°C before adding the DAPT/DMSO stock solution.[2] It is also recommended to keep the final concentration of DMSO in the culture medium low, typically not exceeding 0.1% to 0.5%, to maintain solubility and minimize cell toxicity.[2][7]

Q4: How should I store my DAPT stock solution in DMSO?

A4: DAPT powder should be stored at -20°C.[2] Once reconstituted in DMSO, it is best to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles and store them at -20°C or -80°C.[2][5] Repeated freezing and thawing can lead to compound precipitation, especially if the DMSO has absorbed water.[9][10] For optimal results, use freshly prepared stock solutions.[7]

Q5: What is the mechanism of action of DAPT?

A5: DAPT is a cell-permeable dipeptide that acts as a potent inhibitor of the γ -secretase complex.[11][12] The γ -secretase enzyme is responsible for the final proteolytic cleavage of several transmembrane proteins, including the Notch receptor and the Amyloid Precursor Protein (APP).[13][14] By inhibiting γ -secretase, DAPT indirectly blocks the Notch signaling pathway by preventing the release of the Notch Intracellular Domain (NICD), which is necessary for downstream signal transduction.[15][16][17]

Quantitative Data Summary

The solubility of DAPT in various solvents has been reported by different suppliers. The following tables summarize this quantitative data for easy comparison.

Table 1: DAPT Solubility in Common Solvents

Solvent	Reported Solubility (Molar)	Reported Solubility (Mass/Volume)	Notes
DMSO	Up to 100 mM[1][2]	86 mg/mL[3][4]	Hygroscopic DMSO can reduce solubility. [3][6] Ultrasonic treatment may be needed.[5][6]
	≤ 55 mM[7]	62.5 mg/mL[5][6]	
	198.86 mM[3][4]		
Ethanol	≤ 2.3 mM[7]	10 mg/mL[5][6]	Requires ultrasonic treatment.[5][6]
	39-41 mg/mL[3]		
	86 mg/mL[4]		
Water	Insoluble[3][4]		

Table 2: Recommended Storage Conditions for DAPT

Form	Storage Temperature	Duration
Powder	-20°C	3 years[5]
4°C	2 years[5]	
In Solvent (DMSO)	-80°C	6 months to 2 years[5][6]
-20°C	1 month to 1 year[5][6]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM DAPT Stock Solution in DMSO

- Preparation: Before opening, gently tap the vial of DAPT powder to ensure all the contents are at the bottom.[2]

- **Solvent Addition:** To prepare a 10 mM stock solution from 5 mg of DAPT (Molecular Weight: 432.46 g/mol), add 1156 μ L of fresh, high-purity DMSO to the vial.[2]
- **Dissolution:** Tightly cap the vial and vortex thoroughly.
- **Warming (if necessary):** If the DAPT does not fully dissolve, warm the vial at 37°C for 3-5 minutes and vortex again until the solution is clear.[2]
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C or -80°C, protected from light.[2] Avoid repeated freeze-thaw cycles.[2]

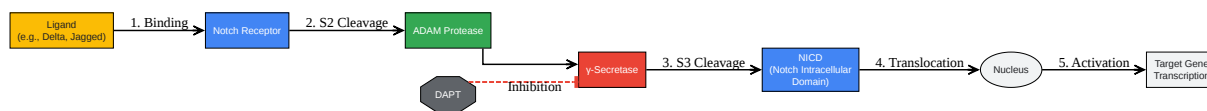
Protocol 2: Dilution of DAPT Stock into Cell Culture Medium

- **Thawing:** Thaw a single aliquot of the DAPT/DMSO stock solution at 37°C just before use.[2]
- **Medium Preparation:** Pre-warm the required volume of cell culture medium to 37°C.[2]
- **Dilution:** While gently swirling the pre-warmed medium, add the required volume of the DAPT stock solution to achieve the desired final concentration. Ensure the final DMSO concentration remains below 0.5% (ideally \leq 0.1%).
- **Mixing and Use:** Mix the supplemented medium well. For some applications, filtering the final medium through a 0.2 μ m low-protein binding filter is recommended.[2] Use the medium immediately in your experiment.

Visual Guides

DAPT Mechanism of Action: Inhibition of Notch Signaling

DAPT acts as a γ -secretase inhibitor, which is a critical step in the activation of the Notch signaling pathway. The diagram below illustrates this mechanism.

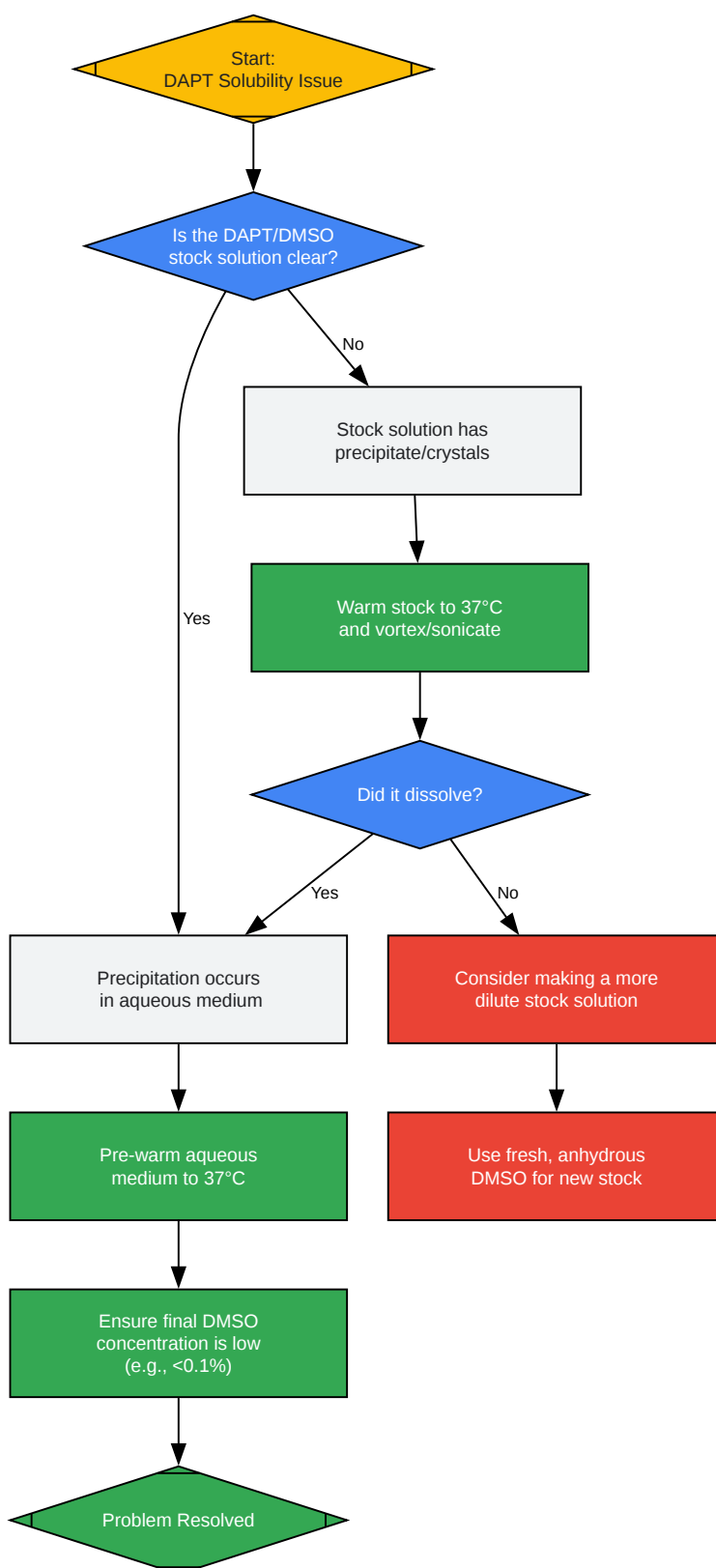


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DAPT inhibits γ -secretase, preventing Notch activation.

Troubleshooting Workflow for DAPT Solubility Issues

If you encounter problems with DAPT solubility, follow this logical troubleshooting workflow.



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A step-by-step guide to resolving DAPT solubility problems.

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